

# Application Notes and Protocols for Acron MC in Implant-Supported Overdentures

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## Compound of Interest

Compound Name: Acron MC

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These application notes provide a comprehensive overview of **Acron MC**, a microwave-curing polymethyl methacrylate (PMMA) denture base resin, for the fabrication of implant-supported overdentures. This document outlines the material's properties, detailed fabrication protocols, and methodologies for experimental evaluation.

## Introduction to Acron MC

**Acron MC** is a rapid heat-polymerizing acrylic resin designed for the fabrication of denture bases. Its formulation is optimized for microwave energy, which facilitates a quick and uniform polymerization process, typically completed in just three minutes.<sup>[1]</sup> This rapid curing cycle, compared to conventional water bath methods that can take hours, offers significant time savings in a laboratory setting.<sup>[2]</sup>

The material boasts superior physical properties, including high fracture resistance, excellent dimensional stability, and a high elastic modulus, which measures its resistance to deformation.<sup>[2]</sup> The complete and uniform polymerization achieved through microwave curing results in a dense, smooth surface with minimal porosity and residual monomer.<sup>[1]</sup> This smooth surface is less prone to plaque accumulation and discoloration from water absorption, contributing to better oral hygiene and aesthetics.<sup>[2]</sup>

## Key Properties and Performance Data

**Acron MC** exhibits mechanical and physical properties comparable to, and in some cases exceeding, those of conventional heat-cured acrylic resins. The following tables summarize quantitative data from various studies.

**Table 1: Physical and Mechanical Properties of Acron MC**

Property	Value	Unit	Source
Flexural Strength	1,090.00	kgf/cm <sup>2</sup>	<a href="#">[2]</a>
Transverse Modulus	2.83 x 10 <sup>4</sup>	kgf/cm <sup>2</sup>	<a href="#">[2]</a>
Knoop Hardness Number (KHN)	18.50	-	<a href="#">[2]</a>
Surface Hardness (Vickers)	28	MPa	<a href="#">[2]</a>
Water Absorption	0.67	mg/cm <sup>2</sup>	<a href="#">[2]</a>
Solubility	0.01	mg/cm <sup>2</sup>	<a href="#">[2]</a>
Polymerization Time	3	minutes	<a href="#">[1]</a>

**Table 2: Comparative Data of Acron MC vs. Other Acrylic Resins**

Property	Acron MC	Product A (Conventional)	Unit	Source
Flexural Strength	1,090.00	995.00	kgf/cm <sup>2</sup>	<a href="#">[2]</a>
Transverse Modulus	2.83 x 10 <sup>4</sup>	2.74 x 10 <sup>4</sup>	kgf/cm <sup>2</sup>	<a href="#">[2]</a>
Knoop Hardness Number (KHN)	18.50	17.90	-	<a href="#">[2]</a>
Water Absorption	0.67	0.71	mg/cm <sup>2</sup>	<a href="#">[2]</a>
Solubility	0.01	0.01	mg/cm <sup>2</sup>	<a href="#">[2]</a>

# Application Protocol: Fabrication of an Implant-Supported Overdenture

This protocol outlines the laboratory procedure for fabricating a maxillary or mandibular implant-supported overdenture using **Acron MC**. This process involves the precise incorporation of implant attachment housings into the denture base.

## Materials and Equipment

- Master cast with implant analogs
- Denture teeth and wax setup
- Dental stone (e.g., GC Advastone)
- Microwaveable dental flask
- **Acron MC** powder and liquid
- Separating medium (e.g., GC Acro Sep)
- Polythene sheet
- Hydraulic press
- Microwave oven (500W)
- Standard laboratory equipment for finishing and polishing

## Step-by-Step Laboratory Procedure

- Flasking:
  - Place the master cast with the waxed-up denture and attachment housings in the lower half of the microwaveable flask.
  - Apply a separating medium to the stone surfaces.

- Pour the second layer of dental stone, ensuring the occlusal and incisal surfaces of the teeth are exposed.
- Once set, apply another layer of separating medium.
- Pour the final layer of stone to fill the flask.
- Wax Elimination:
  - After the stone has completely set, place the flask in boiling water to melt the wax.
  - Open the flask and flush out all remaining wax with clean boiling water.
  - Apply a separating medium to the stone surfaces of the mold, avoiding the acrylic teeth.
- **Acron MC** Preparation and Packing:
  - In a mixing jar, add 9 ml of **Acron MC** liquid, followed by 30 g of **Acron MC** powder. Do not mix.<sup>[2]</sup>
  - Allow the mixture to stand at room temperature for approximately 20 minutes until it reaches a dough-like consistency.<sup>[2]</sup>
  - Carefully pack the **Acron MC** dough into the flask, ensuring it flows around the implant attachment housings.
  - Place a polythene sheet over the acrylic and close the flask.
  - Perform trial closures with a hydraulic press, removing any excess material (flash) after each press. Repeat until no flash is observed.
- Microwave Polymerization:
  - Secure the flask bolts under pressure.
  - Place the flask in a 500W microwave oven and cure for 3 minutes.<sup>[2]</sup>
- Deflasking and Finishing:

- After polymerization, allow the flask to cool at room temperature for about 30 minutes, followed by cooling in water.[\[2\]](#)
- Carefully remove the denture from the flask and the investment stone.
- Trim any excess acrylic and polish the overdenture using standard laboratory techniques.

## Experimental Protocols for Material Evaluation

The following protocols are based on established standards for testing the mechanical and physical properties of denture base resins.

### Flexural Strength and Modulus Testing (ASTM D790)

- Specimen Preparation:
  - Fabricate rectangular specimens of **Acron MC** with dimensions of 60 mm x 12 mm x 3.5 mm.
  - Polymerize the specimens using the recommended microwave curing cycle.
  - Store the specimens in distilled water at 37°C for at least 24 hours before testing.
- Testing Procedure:
  - Use a universal testing machine to perform a three-point bending test.
  - Set the crosshead speed to 1.3 mm/min.
  - Measure the flexural strength and flexural modulus according to ASTM D790 standards.

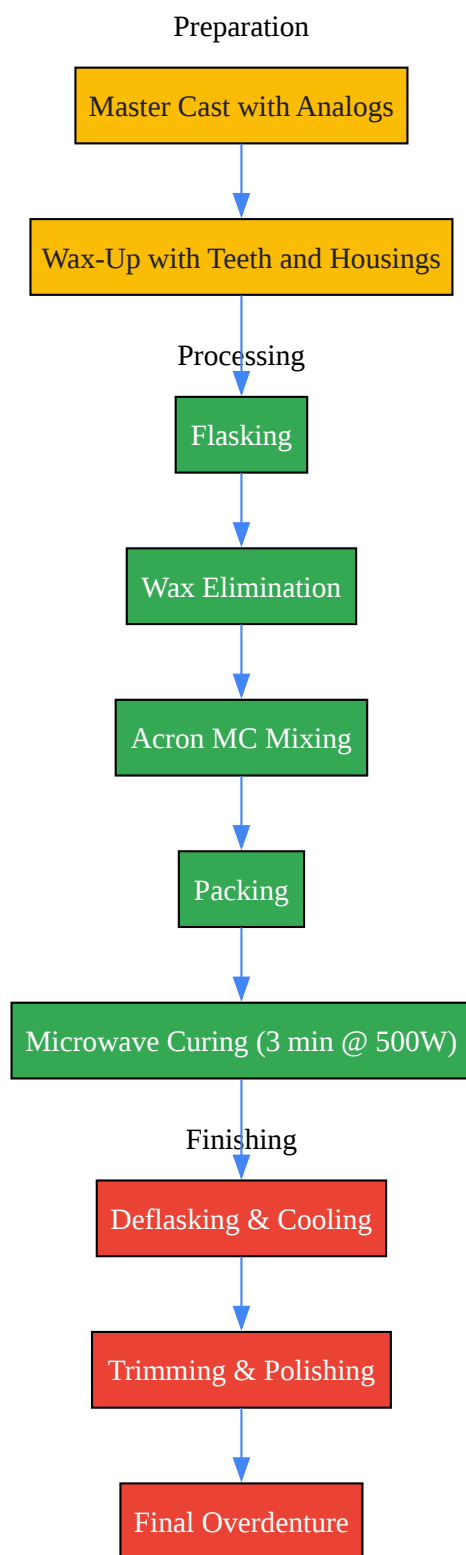
### Tensile Strength Testing (ASTM D638)

- Specimen Preparation:
  - Prepare dumbbell-shaped specimens of **Acron MC** according to the dimensions specified in ASTM D638.
  - Polymerize and condition the specimens as described for flexural strength testing.

- Testing Procedure:
  - Conduct the tensile test using a universal testing machine at a crosshead speed of 5 mm/min.
  - Record the tensile strength and Young's modulus.

## Visualizations

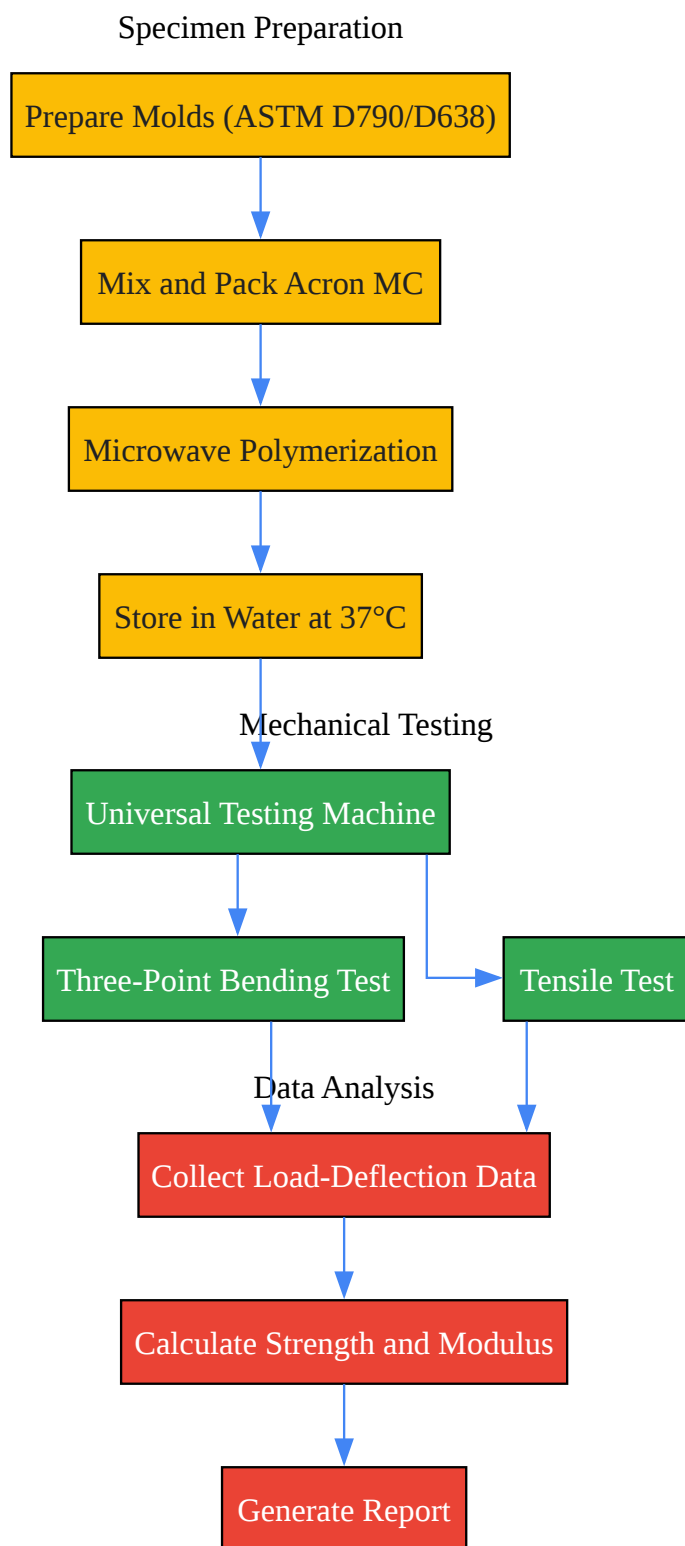
### Diagram 1: Fabrication Workflow for Implant-Supported Overdenture



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Caption: Workflow for fabricating an implant-supported overdenture with **Acron MC**.

## Diagram 2: Experimental Workflow for Mechanical Testing





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Caption: Workflow for mechanical properties evaluation of **Acron MC**.

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## References

- 1. bracon.co.uk [bracon.co.uk]
- 2. gc.dental [gc.dental]
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